α\alphaα-methyl pipecolic acid amide structure and uses

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Compound of Interest

Compound Name: *2-Methylpiperidine-2-carboxamide*

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Topic:

-Methyl Pipecolic Acid Amide: Structure, Synthesis, and Applications in Drug Discovery Content Type: In-Depth Technical Guide Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Executive Summary

-Methyl pipecolic acid amide (**2-methylpiperidine-2-carboxamide**) represents a critical scaffold in modern peptidomimetic drug design. Distinct from its non-methylated parent (pipecolic acid) and its N-methylated regioisomer (the core of local anesthetics like mepivacaine), this molecule features a quaternary carbon at the

-position. This structural modification introduces profound conformational rigidity, locking peptide backbones into specific secondary structures (typically

-helices or

-turns) and rendering the adjacent amide bond nearly impervious to enzymatic hydrolysis.

This guide analyzes the physicochemical properties, the "Self-Regeneration of Stereocenters" (SRS) synthesis methodology, and the high-value application of this scaffold in Antibody-Drug Conjugates (ADCs), specifically as a core component of tubulysin analogues.

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Structural Analysis & Stereochemistry

Chemical Identity

- IUPAC Name: (2S)-**2-methylpiperidine-2-carboxamide** (or enantiomer)
- Common Name:

  -Methyl pipecolic acid amide
- CAS Number: 1461869-30-6 (Generic), 41447-17-0 (Acid precursor)
- Molecular Formula:

The Quaternary Constraint

The defining feature of this molecule is the

-disubstitution. In standard amino acids, the

-carbon bears a hydrogen atom. Replacing this hydrogen with a methyl group creates a quaternary center.

- Conformational Locking: The steric bulk of the methyl group at the

  position severely restricts the rotation of the

  (phi) and

  (psi) torsion angles. In Ramachandran space, this restricts the residue to helical (

  or

  -helix) or turn regions, forbidden to standard amino acids.
- Metabolic Stability: The absence of the

  -hydrogen eliminates the primary mechanism for racemization and oxidative degradation by enzymes (e.g., amino acid oxidases), significantly extending the half-life of peptides containing this residue.

Table 1: Structural Comparison of Cyclic Amino Acid Scaffolds

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Feature	Proline	Pipecolic Acid	-Methyl Pipecolic Acid
Ring Size	5-membered (Pyrrolidine)	6-membered (Piperidine)	6-membered (Piperidine)
-Carbon	Tertiary (-H)	Tertiary (-H)	Quaternary (-CH)
Conformational Bias	cis/trans amide equilibrium	Chair conformation	Rigid Chair; Locked /
Enzymatic Stability	Moderate	Moderate	High (Protease Resistant)
Primary Use	Turns/Collagen	-turn mimics	Helix Inducer / ADC Payloads

Synthesis Methodology: Self-Regeneration of Stereocenters (SRS)

The synthesis of quaternary

-amino acids is challenging due to the steric hindrance at the reaction site. The gold standard protocol, established by Dieter Seebach, utilizes the principle of Self-Regeneration of Stereocenters (SRS). This method uses a temporary chiral auxiliary (an oxazolidinone) formed from the starting amino acid itself to direct the incoming alkyl group.

The Seebach SRS Protocol

- Acetal Formation: L-Pipecolic acid is condensed with pivalaldehyde to form a bicyclic oxazolidinone. This step creates a new stereocenter at the acetal carbon, which "remembers" the chirality of the original

  -carbon.

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- Enolization: The original stereocenter is destroyed by forming a lithium enolate.
- Stereoselective Alkylation: The enolate reacts with an electrophile (Methyl Iodide). The bulky tert-butyl group on the acetal face directs the electrophile to the opposite face, regenerating the original stereochemistry with high fidelity.
- Hydrolysis & Amidation: The auxiliary is removed, and the acid is converted to the amide.

Synthesis Pathway Diagram



Figure 1: Seebach's Self-Regeneration of Stereocenters (SRS) for alpha-Methylation

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Figure 1: The SRS pathway allows for the introduction of the methyl group at the sterically crowded

-position without racemization.[1]

Applications in Drug Discovery

Antibody-Drug Conjugates (ADCs) & Tubulysins

The most potent application of

-methyl pipecolic acid derivatives is in the synthesis of Tubulysins. Tubulysins are antimitotic peptides originally isolated from myxobacteria. They are exceedingly cytotoxic (picomolar range) and are used as "payloads" in ADCs for cancer therapy.

- Mechanism: Tubulysins bind to tubulin, inhibiting polymerization and causing cell cycle arrest.
- Role of the Scaffold: The

  -methyl pipecolic acid moiety (often referred to as the Tup unit in tubulysin analogues) serves as a rigid spacer that orients the pharmacophore for optimal binding to the vinca domain of

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tubulin. The quaternary center prevents premature degradation by lysosomal enzymes before the payload is released inside the tumor cell.

Peptidomimetics & Helix Stabilization

In peptide engineering, replacing a standard amino acid with

-methyl pipecolic acid amide is a strategy to "harden" the peptide structure.

- Helix Initiation: The residue acts as a potent nucleator for

  -helices.

- Bioavailability: The lipophilic methyl group and the piperidine ring increase membrane permeability (LogP), aiding oral bioavailability.

Disambiguation: Local Anesthetics

Note: It is crucial not to confuse this structure with Mepivacaine.

- -Methyl Pipecolic Acid Amide: Methyl group on the Carbon (C2). Used in ADCs/Peptidomimetics.
- Mepivacaine/Bupivacaine: Methyl/Butyl group on the Nitrogen (N1). Used as sodium channel blockers (Local Anesthetics).

Experimental Protocol: Synthesis of 2-Methylpipecolic Acid Amide

Objective: Synthesis of (S)-**2-methylpiperidine-2-carboxamide** via the SRS method.

Reagents:

- L-Pipecolic acid
- Pivalaldehyde
- LDA (Lithium Diisopropylamide)

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- Methyl Iodide (MeI)
- Thionyl Chloride / Ammonia

Step-by-Step Methodology:

- Preparation of the Oxazolidinone (The "Seebach Acetal"):
  - Reflux L-pipecolic acid (10 mmol) with pivalaldehyde (15 mmol) in pentane using a Dean-Stark trap to remove water. Use p-toluenesulfonic acid as a catalyst.
  - Checkpoint: The product should be a single diastereomer (cis-fused ring system). Verify by

    -NMR.
- -Alkylation:
  - Cool a solution of the oxazolidinone in dry THF to -78°C under Argon.
  - Add LDA (1.1 equiv) dropwise over 20 minutes. The solution will turn yellow/orange, indicating enolate formation.
  - Stir for 45 minutes, then add Methyl Iodide (1.5 equiv).
  - Allow to warm slowly to -20°C over 4 hours.
  - Quench with saturated

    . Extract with ether.
- Hydrolysis & Amidation:
  - Dissolve the alkylated intermediate in 6N HCl and reflux for 4 hours to remove the pivalaldehyde auxiliary.
  - Concentrate to dryness to obtain 2-methylpipecolic acid hydrochloride.
  - Amidation: React the crude acid with Thionyl Chloride (

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) in MeOH to form the methyl ester, then treat with saturated methanolic ammonia at room temperature for 24 hours.

- Purification: Recrystallize from EtOAc/Hexane.

Yield: Typically 45-60% overall.

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